

# In-Depth Technical Guide to the Magnetic Susceptibility of Cobalt Bromide Hexahydrate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cobalt bromide, hexahydrate

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This technical guide provides a comprehensive overview of the magnetic properties of cobalt bromide hexahydrate ( $\text{CoBr}_2 \cdot 6\text{H}_2\text{O}$ ), a compound of interest for its antiferromagnetic characteristics. This document details its magnetic behavior, experimental protocols for susceptibility measurements, and relevant theoretical frameworks, presenting quantitative data in a structured format for ease of comparison and analysis.

## Introduction to the Magnetic Properties of Cobalt Bromide Hexahydrate

Cobalt(II) bromide hexahydrate is an inorganic compound that displays significant magnetic ordering at low temperatures.<sup>[1]</sup> It is characterized as an antiferromagnet, a material in which adjacent magnetic moments align in opposite directions, resulting in a low or zero net magnetization at the macroscopic level in the absence of an external magnetic field. The transition from a paramagnetic to an antiferromagnetic state occurs at a specific temperature known as the Néel temperature ( $T_N$ ). For  $\text{CoBr}_2 \cdot 6\text{H}_2\text{O}$ , the Néel temperature is approximately 3.15 K.<sup>[1]</sup>

The magnetic behavior of cobalt bromide hexahydrate is well-described by the two-dimensional (2D) XY model, which is a theoretical framework used to understand magnetic systems where the magnetic moments are constrained to a plane.<sup>[1]</sup>

## Quantitative Magnetic Data

The magnetic susceptibility of cobalt bromide hexahydrate is dependent on temperature. In the paramagnetic region, above the Néel temperature, the susceptibility follows the Curie-Weiss law.

## Physical and Magnetic Constants

Property	Value	Reference
Molar Mass	326.83 g/mol	[2]
Appearance	Red-purple crystals	[3]
Crystal System	Monoclinic	
Space Group	C2/m	
Néel Temperature (T <sub>N</sub> )	3.15 K	[1]
Molar Magnetic Susceptibility (χ <sub>m</sub> ) of anhydrous CoBr <sub>2</sub> at Room Temperature	+13000 x 10 <sup>-6</sup> cm <sup>3</sup> /mol	[3]

## Curie-Weiss Law Analysis

In the paramagnetic state (at temperatures significantly above the Néel temperature), the magnetic susceptibility (χ) of cobalt bromide hexahydrate can be described by the Curie-Weiss law:

$$\chi = C / (T - \theta)$$

where:

- χ is the molar magnetic susceptibility.
- C is the Curie constant, which is specific to the material.
- T is the absolute temperature in Kelvin.

- $\theta$  is the Weiss temperature (or Weiss constant) in Kelvin. A negative Weiss temperature is indicative of antiferromagnetic interactions between the magnetic moments.<sup>[4]</sup>

For the related compound, cobalt bromide dihydrate ( $\text{CoBr}_2 \cdot 2\text{H}_2\text{O}$ ), a Weiss temperature of -9.9 K has been reported, confirming the presence of antiferromagnetic exchange interactions. While specific high-temperature susceptibility data for a complete Curie-Weiss analysis of the hexahydrate is not readily available in the literature, the negative Weiss constant is expected to be of a similar order of magnitude, reflecting its antiferromagnetic nature.

## Experimental Protocols for Magnetic Susceptibility Measurement

The magnetic susceptibility of paramagnetic materials like cobalt bromide hexahydrate can be determined using several experimental techniques. The most common methods include the Gouy method, the Faraday method, and Superconducting Quantum Interference Device (SQUID) magnetometry.

### Gouy Method

The Gouy method is a relatively simple and widely used technique for measuring the magnetic susceptibility of powdered or liquid samples.

Methodology:

- A long, cylindrical sample tube is filled with the powdered cobalt bromide hexahydrate.
- The tube is suspended from a balance, with one end positioned between the poles of a strong electromagnet and the other end in a region of negligible magnetic field.
- The apparent mass of the sample is measured in the absence of the magnetic field.
- The electromagnet is then turned on, and the new apparent mass of the sample is recorded.
- For a paramagnetic substance like  $\text{CoBr}_2 \cdot 6\text{H}_2\text{O}$ , the sample will be drawn into the magnetic field, leading to an apparent increase in mass.

- The change in mass, along with the strength of the magnetic field and the dimensions of the sample, is used to calculate the volume susceptibility, from which the molar susceptibility can be derived.

## Faraday Method

The Faraday method is a more sensitive technique that is suitable for small sample sizes and can be used to study magnetic anisotropy in single crystals.

Methodology:

- A small amount of the sample is placed in a sample holder, which is suspended from a sensitive microbalance.
- The sample is positioned in a region of a non-uniform magnetic field with a constant field gradient ( $H \cdot dH/dz$ ).
- The force exerted on the sample by the magnetic field is measured by the balance.
- This force is directly proportional to the magnetic susceptibility of the sample.
- By measuring the force, the mass of the sample, and the magnetic field parameters, the magnetic susceptibility can be calculated.

## SQUID Magnetometry

SQUID magnetometry is the most sensitive method for measuring magnetic properties and is capable of detecting very small magnetic moments.

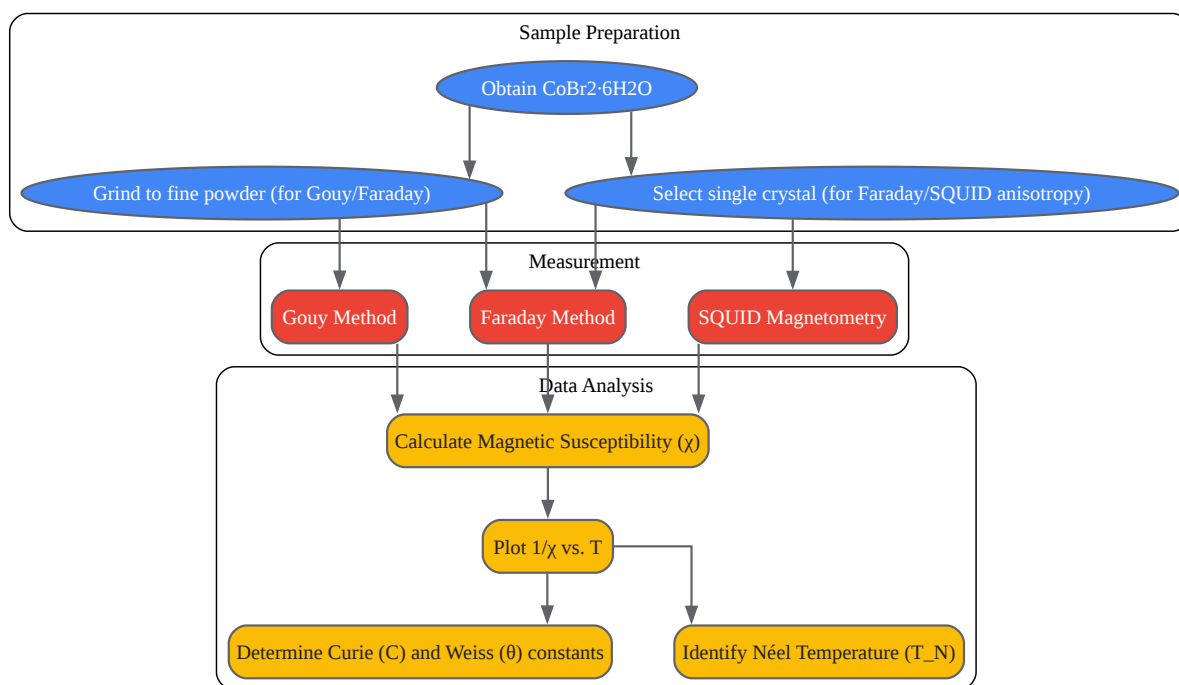
Methodology:

- A small, well-characterized sample of cobalt bromide hexahydrate is placed in a sample holder.
- The sample is moved through a set of superconducting detection coils which are part of a closed superconducting loop.
- Any change in the magnetic flux of the sample induces a current in the detection coils.

- This induced current is detected by the SQUID (Superconducting Quantum Interference Device), which acts as a highly sensitive magnetic flux-to-voltage converter.
- The output voltage of the SQUID is proportional to the magnetic moment of the sample.
- Measurements can be performed over a wide range of temperatures and applied magnetic fields, allowing for a detailed characterization of the magnetic properties, including the determination of the Néel temperature and the Curie-Weiss behavior.

## Visualizations

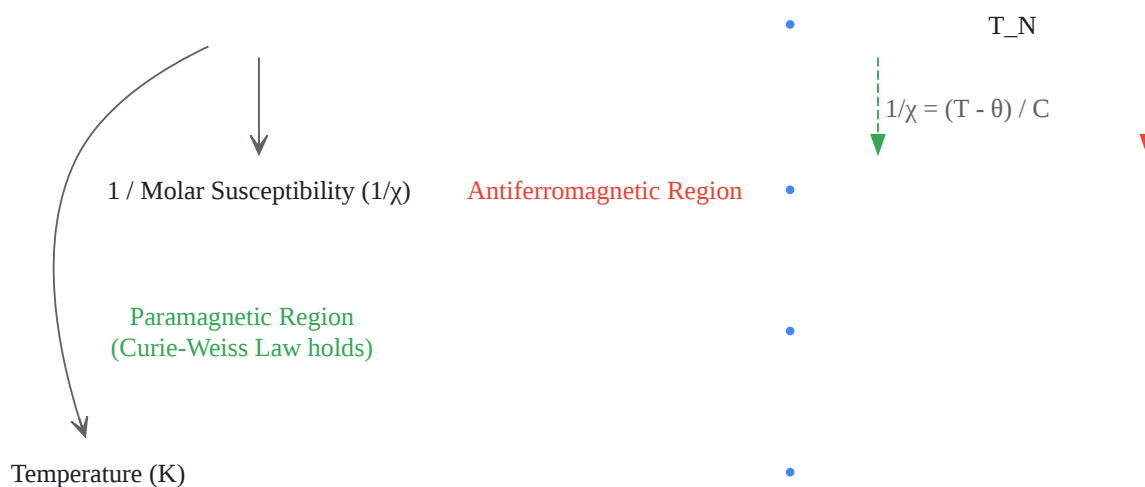
### Experimental Workflow for Magnetic Susceptibility Measurement



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Caption: Workflow for determining the magnetic susceptibility of  $\text{CoBr}_2 \cdot 6\text{H}_2\text{O}$ .

## Relationship Between Magnetic Susceptibility and Temperature



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Caption: Idealized plot of inverse magnetic susceptibility versus temperature.

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- To cite this document: BenchChem. [In-Depth Technical Guide to the Magnetic Susceptibility of Cobalt Bromide Hexahydrate]. BenchChem, [2025]. [Online PDF]. Available at:

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